

# An In-depth Technical Guide to Tefzel® ETFE: Chemical Structure and Properties

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## Compound of Interest

Compound Name: Tefzel

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This technical guide provides a comprehensive overview of the chemical structure and multifaceted properties of **Tefzel® ETFE** (ethylene tetrafluoroethylene). The information is curated for researchers, scientists, and professionals in drug development who require a thorough understanding of this high-performance fluoropolymer for advanced applications. All quantitative data is presented in structured tables for ease of comparison, and relevant experimental methodologies are detailed.

## Chemical Structure

**Tefzel® ETFE** is a semi-crystalline, melt-processable fluoropolymer. It is a copolymer primarily composed of ethylene and tetrafluoroethylene monomers.<sup>[1][2]</sup> The polymer chain consists of alternating sequences of these two monomers, resulting in a partially fluorinated structure.<sup>[3]</sup> This unique composition imparts a combination of desirable properties, including high mechanical strength, excellent chemical resistance, and a wide service temperature range.<sup>[4]</sup> <sup>[5]</sup> The chemical formula for the repeating unit of ETFE is  $(C_2H_4-C_2F_4)_n$ .

The presence of fluorine atoms provides exceptional resistance to a wide range of chemicals and solvents, while the ethylene component contributes to its mechanical toughness and processability.<sup>[1]</sup> The crystallinity of ETFE typically ranges from 40% to 60%, which influences its mechanical and thermal properties.<sup>[3]</sup>

A diagram illustrating the monomer units and the resulting polymer chain of ETFE.

## Physical and Mechanical Properties

**Tefzel®** ETFE exhibits a robust profile of physical and mechanical properties, making it a material of choice for demanding applications. It is known for its high impact strength, toughness, and abrasion resistance.[5] The following tables summarize key quantitative data for various grades of **Tefzel®** ETFE.

Table 1: Physical Properties of **Tefzel®** ETFE

Property	Test Method	Typical Value
Density	ASTM D792	1.7 g/cm <sup>3</sup> [3]
Water Absorption (24 hrs)	ASTM D570	< 0.01 % [3]
Flammability Rating	UL94	V-0 [3]

Table 2: Mechanical Properties of **Tefzel®** ETFE

Property	Test Method	Typical Value
Tensile Strength	ASTM D638	6,100 psi (42.1 MPa)[3][6]
Tensile Elongation at Break	ASTM D638	300 % [3][7]
Flexural Modulus	ASTM D790	145,000 psi (1.0 GPa)[3][6]
Compressive Strength	ASTM D695	2,470 psi (17.0 MPa)[3][4]
Izod Notched Impact	ASTM D256	No Break [3][7]
Hardness, Shore D	ASTM D785	D67 [5]

## Thermal and Electrical Properties

**Tefzel®** ETFE maintains its properties over a wide temperature range, from cryogenic levels up to a continuous service temperature of 150°C (302°F).[4][8] Its electrical properties are characterized by high dielectric strength and a low dissipation factor, making it an excellent electrical insulator.

Table 3: Thermal Properties of **Tefzel®** ETFE

Property	Test Method	Typical Value
Melting Temperature	ASTM D3418	267 °C (512 °F)[3]
Maximum Operating Temperature	-	155 °C (311 °F)[3][9]
Heat Deflection Temperature @ 264 psi	ASTM D648	-
Coefficient of Linear Thermal Expansion	ASTM D696	7.3 x 10 <sup>-5</sup> in./in./°F[3]
Thermal Conductivity	C177	-

Table 4: Electrical Properties of **Tefzel®** ETFE

Property	Test Method	Typical Value
Dielectric Strength (short time, 0.01" thick)	ASTM D149	1,800 V/mil[3][7]
Dielectric Constant (at 1 MHz)	ASTM D150	2.5[3][7]
Dissipation Factor (at 1 MHz)	ASTM D150	0.0060[3]
Volume Resistivity	ASTM D257	10 <sup>17</sup> ohm-cm[3][7]

## Chemical Resistance

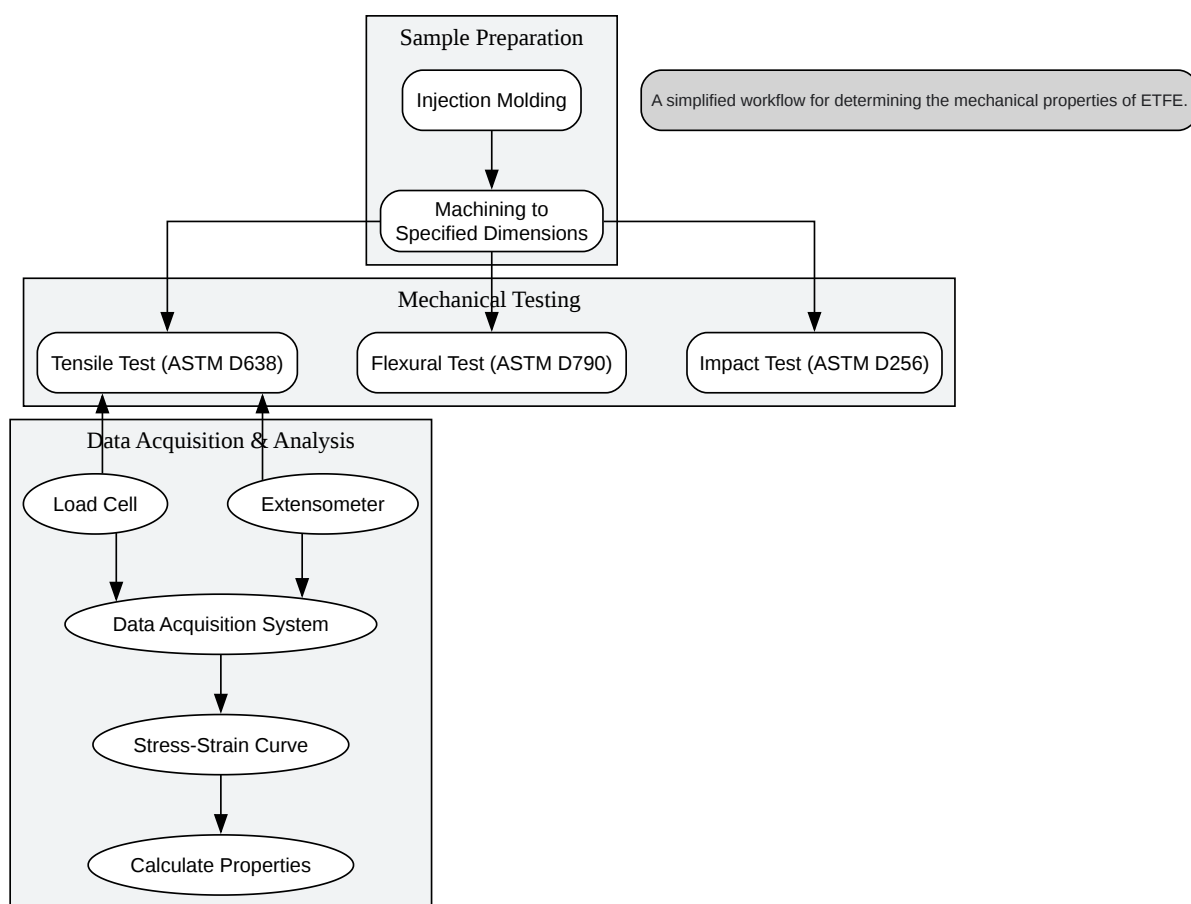
**Tefzel®** ETFE is renowned for its excellent chemical resistance to a broad spectrum of substances, including acids, bases, and organic solvents.[8] It is generally inert to most chemicals, with the exception of molten alkali metals, gaseous fluorine, and certain halogenated compounds at elevated temperatures.[1] A detailed chemical compatibility chart can be found in specialized resources; however, a general overview is provided below.

Table 5: General Chemical Resistance of **Tefzel®** ETFE

Chemical Class	Resistance
Strong Acids (e.g., Sulfuric, Nitric)	Excellent
Strong Bases (e.g., Sodium Hydroxide)	Excellent
Aliphatic Hydrocarbons	Excellent
Aromatic Hydrocarbons	Excellent
Alcohols	Excellent
Ketones	Excellent
Esters	Excellent
Halogenated Solvents	Good to Excellent

## Experimental Protocols

The properties listed in the tables above are determined using standardized test methods, primarily those developed by ASTM International. A brief description of some of the key experimental protocols is provided below.



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A generalized workflow for the mechanical testing of ETFE specimens.

- **ASTM D638 - Standard Test Method for Tensile Properties of Plastics:** This test involves preparing a "dog-bone" shaped specimen and pulling it at a constant rate of extension until it

breaks.[2] The force required to pull the specimen and the amount it stretches are measured to determine tensile strength, tensile modulus, and elongation.

- ASTM D790 - Standard Test Methods for Flexural Properties of Unreinforced and Reinforced Plastics and Electrical Insulating Materials: A rectangular specimen is supported at its ends and a load is applied to its center until it fractures or bends to a specified amount. This test measures the flexural strength and flexural modulus of the material.
- ASTM D256 - Standard Test Methods for Determining the Izod Pendulum Impact Resistance of Plastics: A notched specimen is held in a cantilevered beam position and is struck by a swinging pendulum. The energy absorbed by the specimen in breaking is a measure of its impact resistance.
- ASTM D792 - Standard Test Methods for Density and Specific Gravity (Relative Density) of Plastics by Displacement: The density of a solid plastic is determined by weighing a specimen in air and then weighing it when immersed in a liquid of known density.
- ASTM D570 - Standard Test Method for Water Absorption of Plastics: A pre-weighed, dried plastic specimen is immersed in water for a specified time and temperature. The amount of water absorbed is determined by the change in weight.
- ASTM D149 - Standard Test Method for Dielectric Breakdown Voltage and Dielectric Strength of Solid Electrical Insulating Materials at Commercial Power Frequencies: An increasing voltage is applied across a specimen until it fails (dielectric breakdown). The dielectric strength is the voltage at failure divided by the thickness of the specimen.
- ASTM D150 - Standard Test Methods for AC Loss Characteristics and Permittivity (Dielectric Constant) of Solid Electrical Insulation: These tests measure the dielectric constant and dissipation factor of a material, which are important for applications where the material will be subjected to an alternating electric field.

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